

4E-Deacetylchromolaenide 4'-O-acetate discovery and origin

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Compound of Interest

Compound Name: 4E-Deacetylchromolaenide 4'-O-acetate

Cat. No.: B15592323

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4E-Deacetylchromolaenide 4'-O-acetate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This document provides a comprehensive overview of the sesquiterpenoid lactone, **4E-Deacetylchromolaenide 4'-O-acetate**. It details the discovery and botanical origin of this natural product, outlines the methodologies for its extraction and characterization, and discusses its potential biological activities. This guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the therapeutic potential of this compound. While information on its specific biological targets and signaling pathways remains limited in publicly accessible literature, this guide consolidates the available knowledge to facilitate future research and development efforts.

Discovery and Origin

The discovery of **4E-Deacetylchromolaenide 4'-O-acetate** is attributed to the pioneering work of Bohlmann and Fiedler in 1978. In their publication, "Notiz über ein neues Germacranolid aus Chromolaena glaberrima" (Note on a new germacranolide from Chromolaena glaberrima), they

detailed the isolation of a novel germacranolide from the plant species *Chromolaena glaberrima*[1]. This plant, a member of the Asteraceae family, is the primary known natural source of the compound. The initial discovery was part of a broader phytochemical investigation into the constituents of the *Chromolaena* genus, which is known for producing a diverse array of sesquiterpenoids.

Table 1: Compound Identification

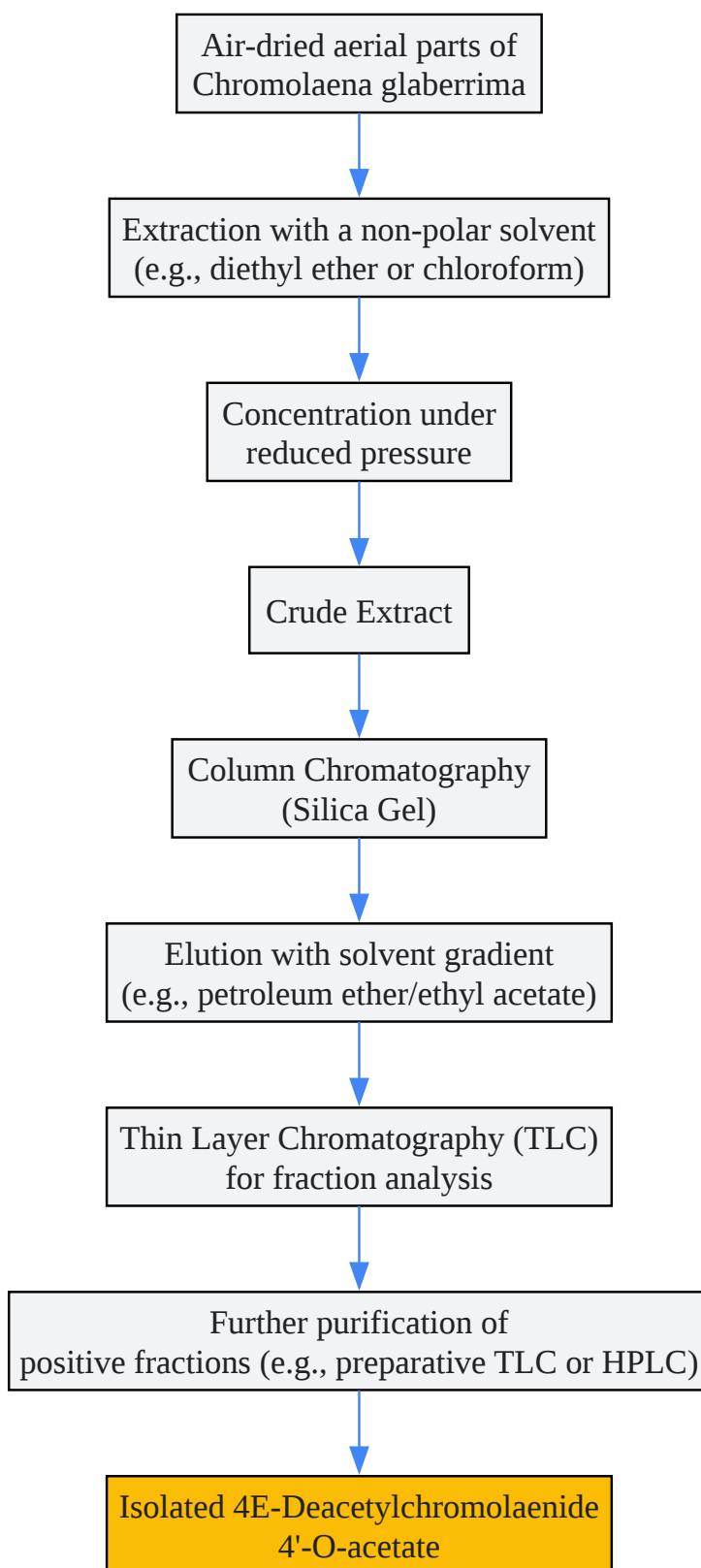
Parameter	Value
Compound Name	4E-Deacetylchromolaenide 4'-O-acetate
Source Organism	<i>Chromolaena glaberrima</i>
Chemical Class	Sesquiterpenoid Lactone (Germacranolide)
Year of Discovery	1978
Discoverers	Bohlmann, F. & Fiedler, L.

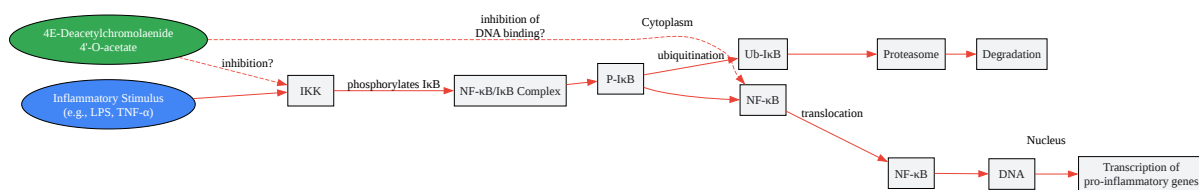
Experimental Protocols

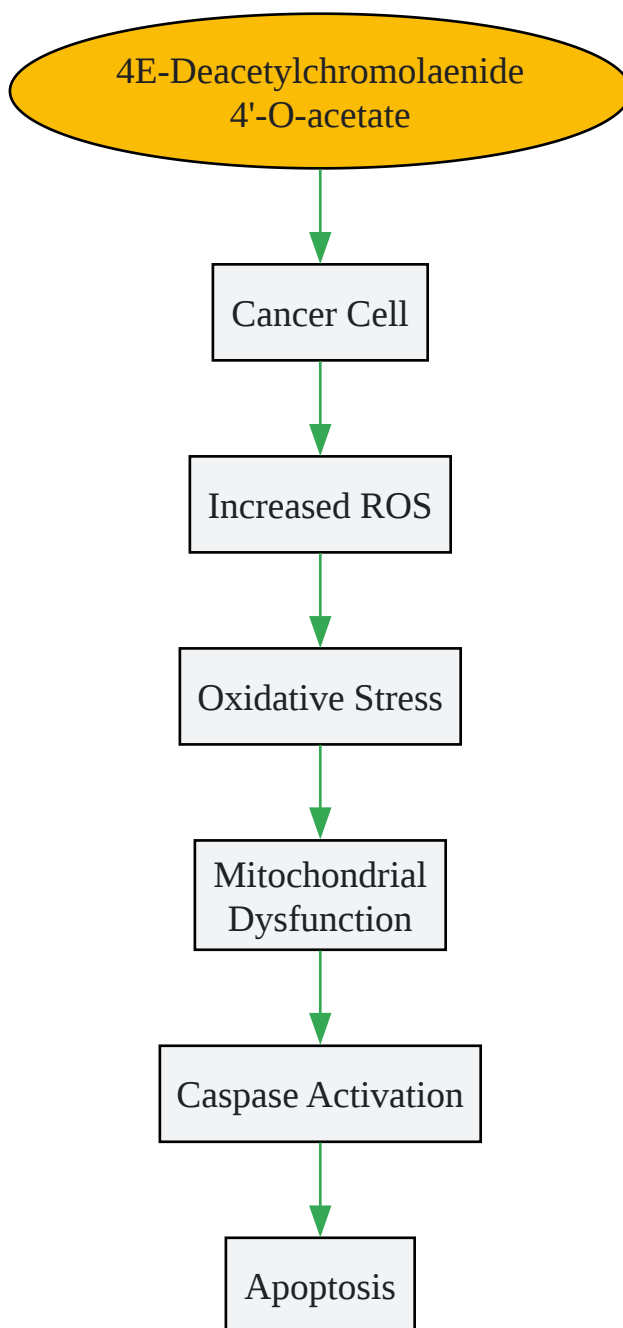
Detailed experimental protocols for the isolation and characterization of **4E-Deacetylchromolaenide 4'-O-acetate** are based on the general methods employed for the phytochemical analysis of *Chromolaena* species during the period of its discovery.

Extraction and Isolation

The following workflow outlines a typical procedure for the extraction and isolation of sesquiterpenoid lactones from plant material, adapted from common practices in phytochemistry.







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References

- 1. [accefyn.com](https://www.accefyn.com) [[accefyn.com](https://www.accefyn.com)]
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